

BKM-570 Technical Support Center: Long-Term Storage and Handling

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Compound of Interest

Compound Name: BKM-570
Cat. No.: B15291636

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This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **BKM-570**. The following information is compiled from general guidelines for the storage of powdered small molecule inhibitors in the absence of a specific datasheet for **BKM-570**.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **BKM-570** powder upon receipt?

A1: Immediately upon receipt, the lyophilized **BKM-570** powder should be stored in a cool, dry, and dark place. For long-term stability, it is recommended to store the powder at -20°C. Ensure the container is tightly sealed to prevent moisture absorption and degradation.

Q2: What is the recommended procedure for preparing a stock solution of **BKM-570**?

A2: To prepare a stock solution, allow the vial of **BKM-570** powder to equilibrate to room temperature before opening to prevent condensation. Reconstitute the powder in a suitable solvent, such as DMSO, to the desired concentration. It is advisable to perform a small-scale solubility test first if the optimal solvent is unknown.

Q3: How should I store the **BKM-570** stock solution?

A3: Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles, which can lead to degradation of the compound. Store the aliquots at -20°C or -80°C for long-term use.

Q4: For how long is the **BKM-570** powder and stock solution stable?

A4: While specific stability data for **BKM-570** is not available, typically, powdered small molecule inhibitors are stable for at least one to two years when stored correctly at -20°C. Stock solutions in DMSO are generally stable for several months at -20°C or -80°C. However, for sensitive experiments, it is recommended to use freshly prepared solutions or solutions stored for no longer than one to three months.

Q5: What are the signs of **BKM-570** degradation?

A5: Visual signs of degradation in the powdered form can include discoloration or clumping. For stock solutions, precipitation upon thawing or a decrease in biological activity in your experimental model can indicate degradation. If you suspect degradation, it is advisable to use a fresh vial of the compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving BKM-570 Powder	- Incorrect solvent- Insufficient mixing- Low temperature	- Confirm the appropriate solvent for BKM-570. DMSO is a common choice for similar compounds.- Vortex or sonicate the solution to aid dissolution.- Gently warm the solution to 37°C.
Precipitation Observed in Stock Solution After Thawing	- Solution concentration is too high- Improper storage- Freeze-thaw cycles	- Try diluting the stock solution to a lower concentration.- Ensure the solution is stored at a consistent -20°C or -80°C.- Prepare smaller, single-use aliquots to avoid repeated freezing and thawing.
Inconsistent Experimental Results	- Degradation of BKM-570- Inaccurate pipetting of stock solution	- Use a fresh aliquot of BKM-570 stock solution for each experiment.- If the problem persists, prepare a new stock solution from unopened powder.- Calibrate your pipettes regularly to ensure accurate dispensing.
Visible Change in Powder Appearance	- Moisture absorption- Exposure to light or high temperatures	- Discard the powder as it may be degraded.- Always store BKM-570 powder in a tightly sealed container in a desiccator at the recommended temperature.

Experimental Protocols

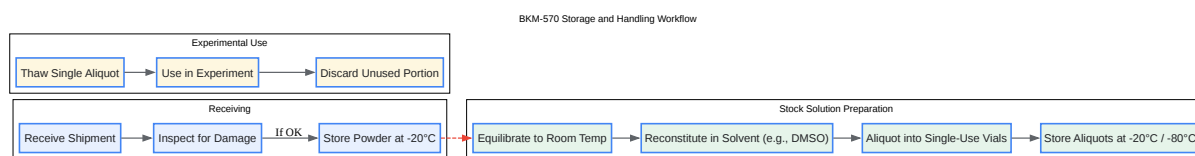
Protocol 1: Receiving and Storing Lyophilized BKM-570

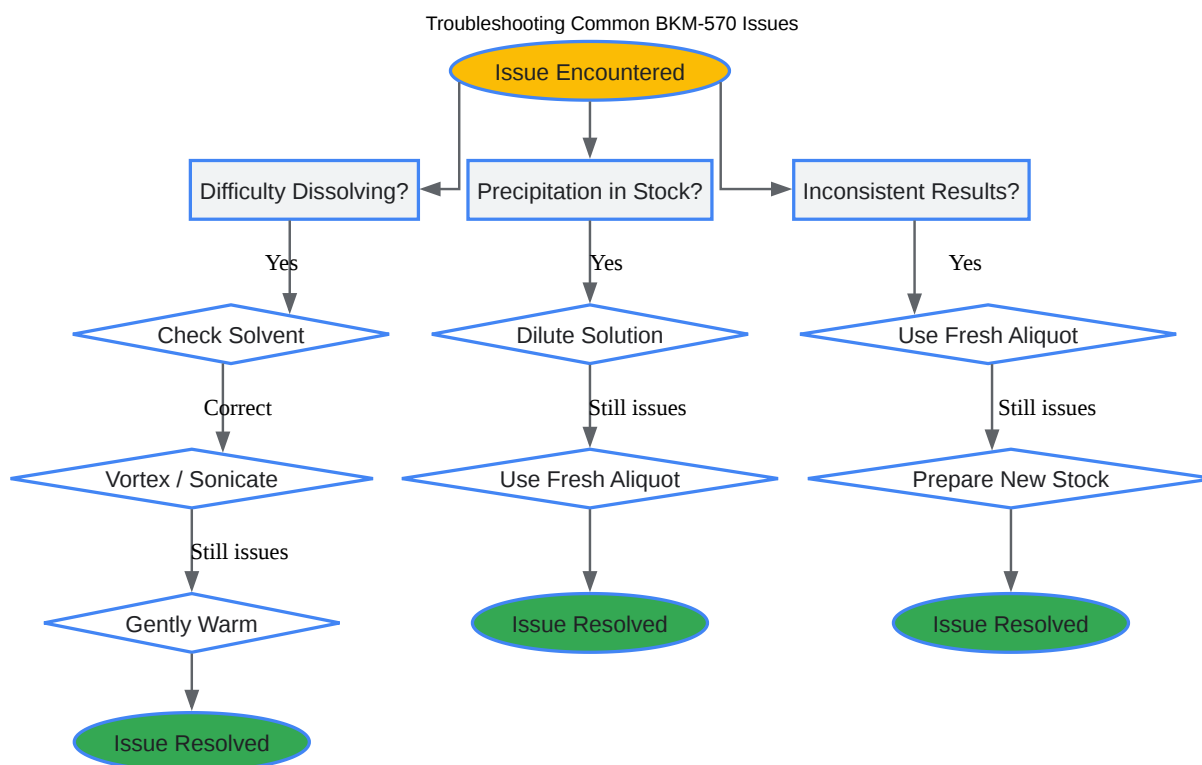
- Upon receipt of the **BKM-570** shipment, immediately inspect the container for any signs of damage.
- Transfer the intact vial to a -20°C freezer for long-term storage.
- Log the date of receipt and storage conditions in your lab notebook.

Protocol 2: Preparation of **BKM-570** Stock Solution (Example: 10 mM in DMSO)

- Remove the vial of **BKM-570** from the -20°C freezer and allow it to warm to room temperature for at least 20-30 minutes. This prevents moisture from condensing on the powder upon opening.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- In a sterile environment (e.g., a laminar flow hood), carefully open the vial.
- Add the calculated volume of high-purity DMSO to the vial to achieve a 10 mM concentration. The exact volume will depend on the amount of **BKM-570** in the vial.
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (up to 37°C) or sonication can be used to aid dissolution if necessary.
- Once dissolved, aliquot the stock solution into smaller, single-use, light-protected vials.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C.

Visual Guides





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